

N-methyl-5-phenyl-3-isoxazolecarboxamide (CAS 144537-05-3): A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-methyl-5-phenyl-3-isoxazolecarboxamide

Cat. No.: B171521

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Dated: December 28, 2025

Abstract

N-methyl-5-phenyl-3-isoxazolecarboxamide, with CAS number 144537-05-3, is a small molecule belonging to the isoxazole class of heterocyclic compounds. While specific research on this particular molecule is limited, the isoxazole core is a well-established pharmacophore present in numerous biologically active compounds. This technical guide provides a summary of the available information on **N-methyl-5-phenyl-3-isoxazolecarboxamide**, including its synthesis, and physicochemical properties. In the absence of direct experimental data on its biological activity, this document also explores the potential pharmacological relevance based on structurally similar isoxazole derivatives and outlines general experimental protocols for its investigation.

Core Properties

Currently, detailed experimental data on the physicochemical properties of **N-methyl-5-phenyl-3-isoxazolecarboxamide** is not extensively available in the public domain. The following table summarizes its basic molecular and structural information.

Property	Value	Source
CAS Number	144537-05-3	[CymitQuimica]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂	[CymitQuimica]
Molecular Weight	202.21 g/mol	[CymitQuimica]
IUPAC Name	N-methyl-5-phenylisoxazole-3-carboxamide	[CymitQuimica]
Canonical SMILES	<chem>CNC(=O)C1=NOC(=C1)C2=C C=CC=C2</chem>	[CymitQuimica]
Physical Form	Solid (predicted)	-
Solubility	Expected to be soluble in organic solvents	-

Synthesis

A method for the synthesis of **N-methyl-5-phenyl-3-isoxazolecarboxamide** has been described in a doctoral thesis. The synthesis proceeds via a base-catalyzed condensation reaction.

Experimental Protocol: Synthesis of N-methyl-5-phenyl-3-isoxazolecarboxamide

This protocol is adapted from the general procedure described by Trogu, E. in his doctoral thesis.[\[1\]](#)

Materials:

- 2-nitro-N-methylacetamide (precursor to the nitrile oxide)
- Phenylacetylene
- 1,4-Diazabicyclo[2.2.2]octane (DABCO)
- Chloroform (CHCl₃)

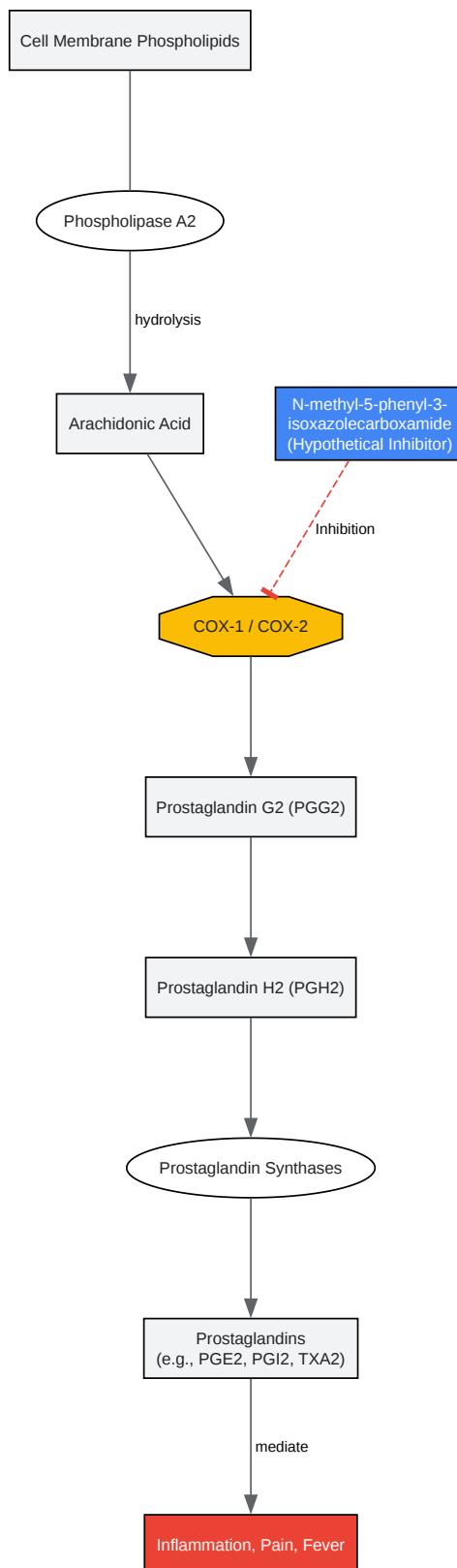
- Diethyl ether ((C₂H₅)₂O)
- Brine (saturated NaCl solution)

Procedure:

- In a round-bottom flask, dissolve 2-nitro-N-methylacetamide and phenylacetylene in chloroform.
- Add a catalytic amount of DABCO (0.05 equivalents) to the solution to act as the base.
- Heat the reaction mixture at 60 °C for 72 hours.
- Monitor the reaction progress using an appropriate analytical technique (e.g., Thin Layer Chromatography).
- Once the reaction is complete, remove the chloroform under reduced pressure.
- Dissolve the resulting residue in diethyl ether.
- Wash the diethyl ether solution with brine (3 x 15 mL portions).
- Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- The crude **N-methyl-5-phenyl-3-isoxazolecarboxamide** can be further purified by a suitable method such as column chromatography or recrystallization.

Synthesis Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | Synthesis, in-vitro inhibition of cyclooxygenases and in silico studies of new isoxazole derivatives [frontiersin.org]
- To cite this document: BenchChem. [N-methyl-5-phenyl-3-isoxazolecarboxamide (CAS 144537-05-3): A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b171521#n-methyl-5-phenyl-3-isoxazolecarboxamide-cas-144537-05-3-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com